

Spectroscopic data for 5-(p-Tolyl)pyrimidin-2-amine

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Compound of Interest

Compound Name: 5-(p-Tolyl)pyrimidin-2-amine

Cat. No.: B1417891

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Introduction

5-(p-Tolyl)pyrimidin-2-amine, identified by CAS No. 31408-17-0, is a heterocyclic aromatic amine with the molecular formula $C_{11}H_{11}N_3$ and a molecular weight of 185.23 g/mol. This compound serves as a crucial building block in medicinal chemistry and drug discovery. The pyrimidine core is a privileged structure found in numerous bioactive molecules, including kinase inhibitors for cancer therapy and anti-fibrotic agents. The tolyl and amine substituents provide specific steric and electronic properties that can be tailored for high-affinity binding to biological targets.

Accurate structural elucidation and purity assessment are paramount in the development of novel therapeutics. Spectroscopic techniques provide the foundational data for this characterization. This guide offers a comprehensive analysis of the expected spectroscopic data for **5-(p-Tolyl)pyrimidin-2-amine**, grounded in fundamental principles

- To cite this document: BenchChem. [Spectroscopic data for 5-(p-Tolyl)pyrimidin-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1417891#spectroscopic-data-for-5-p-tolyl-pyrimidin-2-amine\]](https://www.benchchem.com/product/b1417891#spectroscopic-data-for-5-p-tolyl-pyrimidin-2-amine)

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